

Solubility of 1-Octadecanethiol in different solvents

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Compound of Interest

Compound Name: 1-Octadecanethiol

CAS No.: 17322-94-0

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An In-Depth Technical Guide to the Solubility of **1-Octadecanethiol** for Researchers, Scientists, and Drug Development Professionals

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Introduction

1-Octadecanethiol ($\text{CH}_3(\text{CH}_2)_{17}\text{SH}$), a long-chain aliphatic thiol, is a pivotal compound in materials science, nanotechnology, and drug delivery systems. Its utility often hinges on its ability to form self-assembled monolayers (SAMs) on noble metal surfaces, particularly gold.^[1] A fundamental understanding of its solubility characteristics across a range of solvents is paramount for the successful design and execution of experiments, from nanoparticle synthesis to surface functionalization.

This guide provides a comprehensive overview of the solubility of **1-octadecanethiol**, grounded in theoretical principles and supplemented with actionable experimental protocols. While extensive quantitative solubility data is not readily available in the literature, this document equips researchers with the foundational knowledge and practical methods to determine solubility in their specific systems of interest.

Physicochemical Properties of 1-Octadecanethiol

A grasp of the basic physical properties of **1-octadecanethiol** is essential for its handling and application. At room temperature, it exists as a waxy, white to pale yellow solid with a characteristic sulfurous odor.^[2]

Property	Value	Source(s)
Molecular Formula	C ₁₈ H ₃₈ S	^[2] ^[3]
Molecular Weight	286.56 g/mol	^[1] ^[4]
Melting Point	30-33 °C (86-91.4 °F)	^[1] ^[5]
Boiling Point	204-210 °C at 11 mmHg	^[1] ^[5]
Density	~0.847 g/mL at 25 °C	^[1] ^[5]
Water Solubility	Insoluble	^[2] ^[3] ^[6]

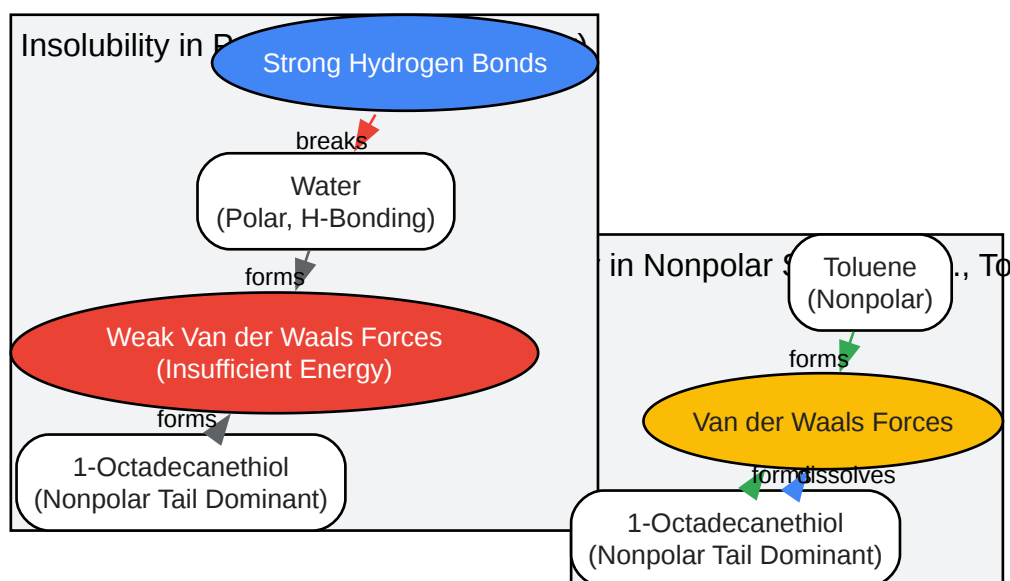
Theoretical Principles of Solubility

The solubility of **1-octadecanethiol** is overwhelmingly dictated by the principle of "like dissolves like," which is a direct consequence of intermolecular forces.^[7] The molecule's structure consists of two distinct parts: a long, nonpolar 18-carbon alkyl chain and a weakly polar thiol (-SH) head group.

The lengthy hydrocarbon tail is the dominant feature, making the molecule nonpolar overall. Dissolution occurs when the energy released from the formation of new solute-solvent interactions is sufficient to overcome the energy required to break the existing solute-solute and solvent-solvent interactions.^[8]

- In Nonpolar Solvents (e.g., Hexane, Toluene): Both the **1-octadecanethiol** and the solvent molecules interact primarily through van der Waals forces (specifically, London dispersion forces). When mixed, the disruption of existing van der Waals forces is energetically balanced by the formation of new ones between the thiol and the solvent.^[7]^[8] This energetic compatibility leads to high solubility.

- In Polar Solvents (e.g., Water): Water molecules are strongly interconnected by hydrogen bonds. The nonpolar alkyl chain of **1-octadecanethiol** cannot form hydrogen bonds and can only interact via weak van der Waals forces. The energy required to break the strong hydrogen bonds in water is not sufficiently compensated by the weak interactions that would form between the thiol and water molecules.[2][8] This energetic mismatch results in extremely low solubility (insolubility). The thiol group's polarity is insufficient to counteract the hydrophobicity of the long alkyl chain.[2]



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Caption: Intermolecular forces governing **1-octadecanethiol** solubility.

Qualitative Solubility Profile

Based on established chemical principles and qualitative data, the solubility of **1-octadecanethiol** can be summarized as follows:

Solvent Class	Examples	Qualitative Solubility	Rationale
Nonpolar, Aliphatic	Hexane, Heptane, Cyclohexane	Soluble	"Like dissolves like"; strong van der Waals interactions. [2] [7]
Nonpolar, Aromatic	Toluene, Benzene	Soluble	"Like dissolves like"; strong van der Waals interactions. [2]
Chlorinated Solvents	Chloroform, Dichloromethane	Soluble	Sufficiently nonpolar character to dissolve the long alkyl chain.
Ethers	Diethyl Ether, Tetrahydrofuran (THF)	Soluble	Primarily nonpolar character allows for dissolution.
Polar Aprotic	Acetone, Acetonitrile	Sparingly Soluble	Limited solubility due to the solvent's polarity.
Alcohols	Ethanol, Methanol	Sparingly Soluble	The alkyl portion of the alcohol can interact with the thiol's chain, but the hydroxyl group's polarity limits solubility.
Polar, Protic	Water	Insoluble	The energy from weak van der Waals forces cannot overcome strong water-water hydrogen bonds. [2] [3]

Experimental Protocols for Solubility Determination

Given the absence of a comprehensive quantitative dataset, direct experimental determination is often necessary. The following protocols provide self-validating systems for assessing

solubility.

Protocol 1: Qualitative Assessment by Visual Inspection

This method is a rapid screening procedure to estimate solubility.

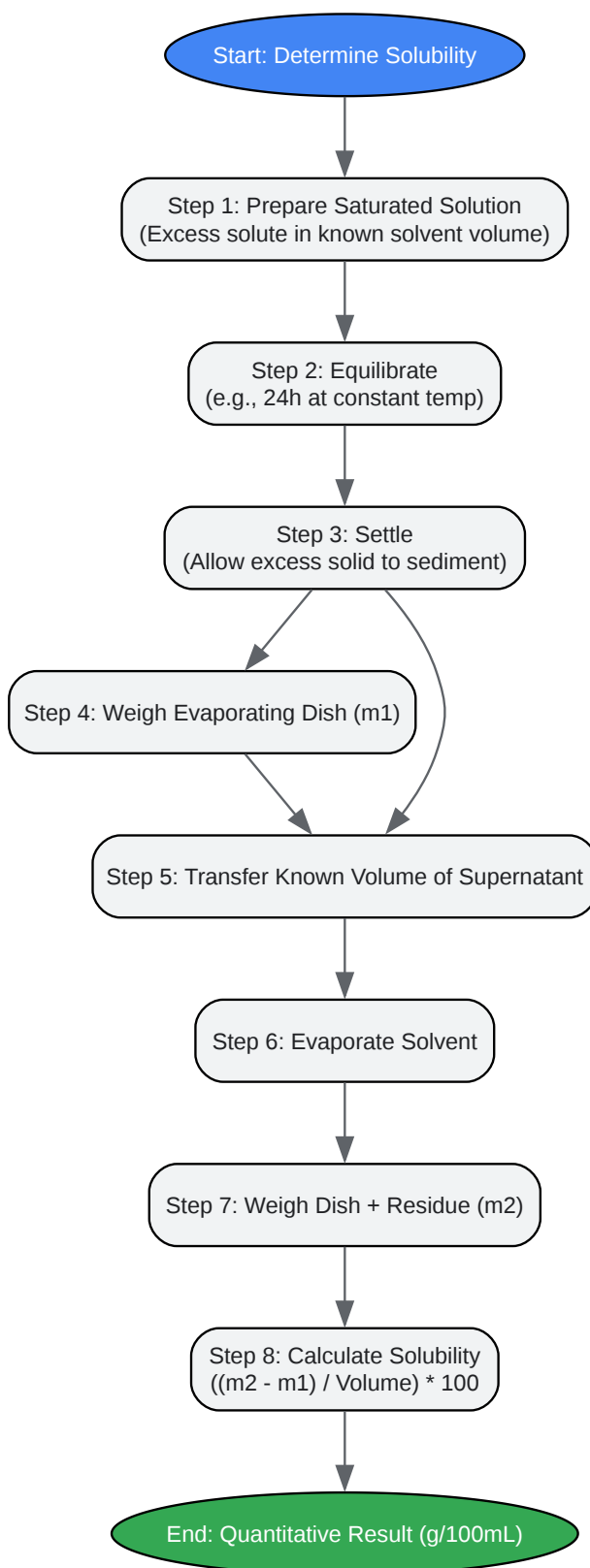
1. Preparation: a. Dispense 1 mL of the test solvent into a clear glass vial. b. Weigh approximately 10 mg of **1-octadecanethiol**.
2. Procedure: a. Add the 10 mg of **1-octadecanethiol** to the solvent. b. Vigorously shake or vortex the vial for 1-2 minutes. c. If the solid has not dissolved, place the vial in a sonicator bath for up to 5 minutes. d. If the solid persists, gently warm the solution to approximately 37°C for 5-10 minutes (note: **1-octadecanethiol**'s melting point is ~30-33°C). e. Visually inspect the solution against a dark background. A clear solution with no visible particles indicates solubility at that concentration. Cloudiness or precipitate indicates insolubility or partial solubility.

Protocol 2: Quantitative Determination by Gravimetric Analysis

This method provides a precise measurement of solubility (e.g., in g/100 mL).

1. Preparation of a Saturated Solution: a. Add an excess amount of **1-octadecanethiol** (e.g., 200 mg) to a known volume of the solvent (e.g., 10 mL) in a sealed vial. This ensures that the solution will become saturated. b. Agitate the mixture at a constant temperature (e.g., 25°C) using a magnetic stirrer or shaker bath for an extended period (e.g., 24 hours) to ensure equilibrium is reached. c. After equilibration, allow the solution to stand undisturbed until the excess, undissolved solid has fully settled.
2. Sample Analysis: a. Carefully weigh a clean, dry evaporating dish to four decimal places (m_1). b. Using a pipette, carefully withdraw a precise volume of the clear supernatant (e.g., 2.00 mL) from the saturated solution, being careful not to disturb the undissolved solid. c. Transfer the supernatant to the pre-weighed evaporating dish. d. Place the evaporating dish in a fume hood and allow the solvent to evaporate completely. Gentle heating can be used to accelerate this process, but care must be taken not to sublime the solute. e. Once the solvent is fully evaporated, place the dish in a desiccator to cool to room temperature. f. Weigh the evaporating dish containing the dried solute residue (m_2).

3. Calculation: a. Calculate the mass of the dissolved **1-octadecanethiol**: $\text{Mass of Solute} = m_2 - m_1$ b. Calculate the solubility in your desired units. For g/100 mL: $\text{Solubility} = (\text{Mass of Solute} / \text{Volume of Supernatant}) \times 100$



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Caption: Workflow for quantitative solubility determination.

Conclusion

1-Octadecanethiol is a fundamentally nonpolar molecule, a characteristic that defines its solubility profile. It is readily soluble in nonpolar organic solvents like alkanes and aromatic hydrocarbons, while remaining effectively insoluble in polar solvents, most notably water. For applications requiring intermediate polarity, solubility may be limited and should be determined experimentally. The protocols provided herein offer robust, field-proven methods for researchers to ascertain the solubility of **1-octadecanethiol** in any solvent system, ensuring procedural success and reproducibility.

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